

Ethylparaben-d5: A Technical Guide to Safety, Handling, and Storage

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For Researchers, Scientists, and Drug Development Professionals

This in-depth technical guide provides comprehensive safety, handling, and storage guidelines for **Ethylparaben-d5**. The information presented is intended to support researchers, scientists, and drug development professionals in the safe and effective use of this isotopically labeled compound.

Compound Identification and Properties

Ethylparaben-d5 is a deuterated form of Ethylparaben, a widely used antimicrobial preservative. The deuterium labeling makes it a valuable internal standard in analytical studies, particularly in mass spectrometry-based methods, for the accurate quantification of Ethylparaben in various matrices.

Table 1: Chemical and Physical Properties of **Ethylparaben-d5** and Ethylparaben



Property	Ethylparaben-d5	Ethylparaben	
Chemical Name	1,1,2,2,2-pentadeuterioethyl 4- hydroxybenzoate	Ethyl 4-hydroxybenzoate	
Synonyms	Ethyl-d5 Paraben, 4- Hydroxybenzoic Acid Ethyl-d5 Ester	Ethyl parahydroxybenzoate, Nipagin A	
CAS Number	126070-21-1	120-47-8[1]	
Molecular Formula	C ₉ H ₅ D ₅ O ₃	С9Н10О3[1]	
Molecular Weight	171.20 g/mol	166.17 g/mol	
Appearance	Solid powder	Colorless crystals or white crystalline powder	
Melting Point	Not specified, expected to be similar to Ethylparaben	115-118 °C	
Boiling Point	Not specified, expected to be similar to Ethylparaben	297–298 °C (decomposes)	
Solubility	Not specified, expected to be similar to Ethylparaben	Slightly soluble in water	

Safety and Hazard Information

While a specific Safety Data Sheet (SDS) for **Ethylparaben-d5** is not readily available from major suppliers, the safety profile is expected to be very similar to that of Ethylparaben, with the primary difference being the isotopic composition, which does not alter its chemical reactivity in a hazardous manner. The following information is derived from SDSs for Ethylparaben and general knowledge of deuterated compounds.

GHS Hazard Classification (based on Ethylparaben):

- Hazard Statements: May cause respiratory irritation. May cause skin and eye irritation.
- Precautionary Statements:



- Prevention: Avoid breathing dust. Wash hands thoroughly after handling. Wear protective gloves/protective clothing/eye protection/face protection.
- Response: IF INHALED: Remove person to fresh air and keep comfortable for breathing.
 IF ON SKIN: Wash with plenty of water. IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing. If irritation persists, get medical advice/attention.
- Storage: Store in a well-ventilated place. Keep container tightly closed.
- Disposal: Dispose of contents/container in accordance with local/regional/national/international regulations.

Table 2: Toxicological Data for Ethylparaben

Toxicity Endpoint	Value	Species	Reference
Acute Oral LD50	>3 g/kg	Mouse	
Acute Oral LD50	>5 g/kg	Rabbit	_

Note: Deuterated compounds are not radioactive and do not pose a radiological hazard.

Handling and Personal Protective Equipment (PPE)

Proper handling procedures are crucial to ensure the safety of laboratory personnel and maintain the integrity of the compound.

- Engineering Controls: Handle **Ethylparaben-d5** in a well-ventilated area, preferably in a chemical fume hood, to minimize inhalation of dust particles.
- Personal Protective Equipment (PPE):
 - Eye/Face Protection: Wear chemical safety goggles or a face shield.
 - Skin Protection: Wear protective gloves (e.g., nitrile) and a lab coat.



- Respiratory Protection: If handling large quantities or if dust is generated, a NIOSHapproved respirator may be necessary.
- Hygiene Measures: Avoid contact with skin, eyes, and clothing. Do not eat, drink, or smoke in the laboratory. Wash hands thoroughly after handling.

Storage Guidelines

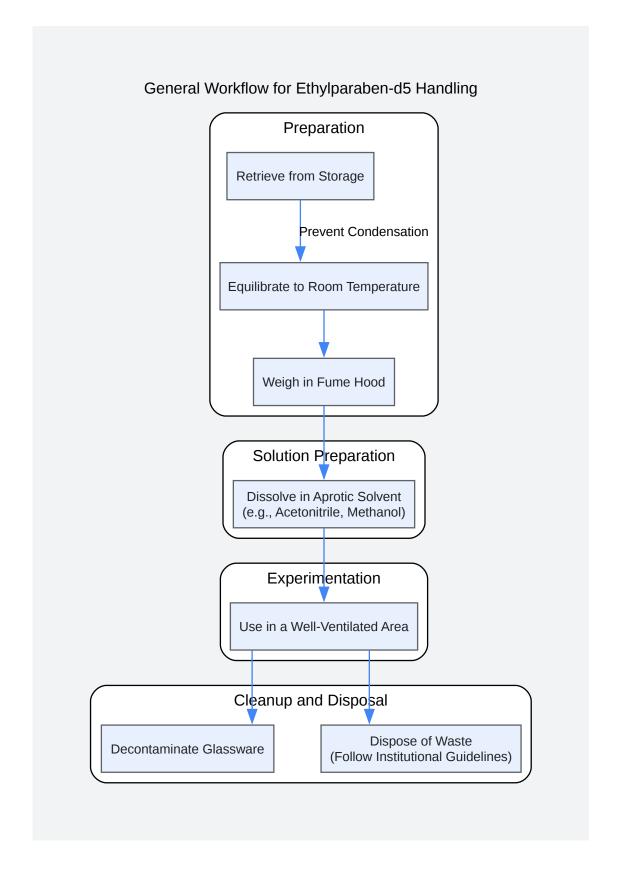
The primary concern when storing deuterated compounds is to prevent isotopic exchange (deuterium-hydrogen exchange), which can compromise the isotopic purity of the material.

- Temperature: Store in a tightly sealed container in a cool, dry, and well-ventilated place. For long-term storage, refrigeration at 2-8°C or freezing at -20°C is recommended to minimize degradation and isotopic exchange.
- Light: Protect from light by storing in an amber vial or a light-blocking container.
- Moisture: Protect from moisture to prevent hydrolysis and potential H/D exchange.
- Incompatible Materials: Avoid contact with strong oxidizing agents and strong bases.

Experimental Protocols General Workflow for Handling and Use

The following diagram illustrates a general workflow for the safe handling and use of **Ethylparaben-d5** in a research setting.





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Caption: General laboratory workflow for handling **Ethylparaben-d5**.



Toxicity Assessment Protocols

The following are summaries of standard OECD guidelines for toxicity testing, which are relevant for assessing the safety of parabens.

This study provides information on the potential health hazards arising from repeated oral exposure to a substance for 90 days.

- Test System: Typically rats, with at least 10 males and 10 females per dose group.
- Dose Administration: The test substance is administered orally via gavage, in the diet, or in drinking water. At least three dose levels and a control are used.
- Observations:
 - Daily: Clinical signs of toxicity, mortality.
 - Weekly: Body weight, food and water consumption.
 - At termination: Hematology, clinical biochemistry, gross necropsy, and histopathology of organs.
- Objective: To determine the No-Observed-Adverse-Effect Level (NOAEL) and identify target organs.

This test provides information on general systemic toxicity as well as potential effects on male and female reproductive performance.

- Test System: Rats, with at least 10 males and 10 females per group.
- Dose Administration: Oral administration for a minimum of four weeks for males and throughout the study for females (approx. 54 days).
- Endpoints: In addition to the observations in TG 408, this study includes evaluation of mating performance, fertility, gestation length, parturition, and offspring viability and growth.

This guideline provides a comprehensive evaluation of reproductive and developmental effects from pre- and postnatal exposure.



- Test System: Rodents (P generation and their F1 offspring).
- Exposure: Dosing of the P generation starts before mating and continues through weaning of the F1 generation. F1 offspring are further treated.
- Cohorts: The F1 generation is divided into cohorts to assess reproductive/developmental toxicity, developmental neurotoxicity, and developmental immunotoxicity.

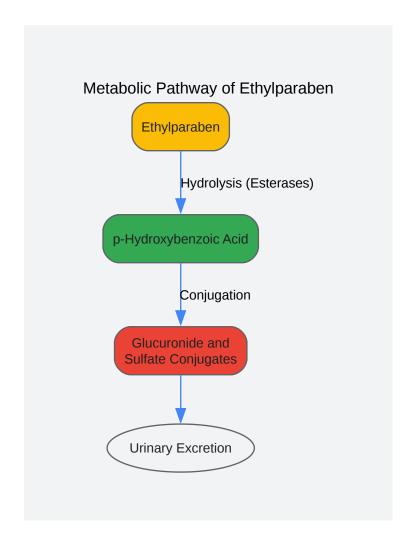
Metabolic and Signaling Pathways

Parabens are known to be metabolized in the body and can interact with endocrine signaling pathways.

Paraben Metabolism

The primary metabolic pathway for parabens involves hydrolysis to p-hydroxybenzoic acid, which is then conjugated and excreted.





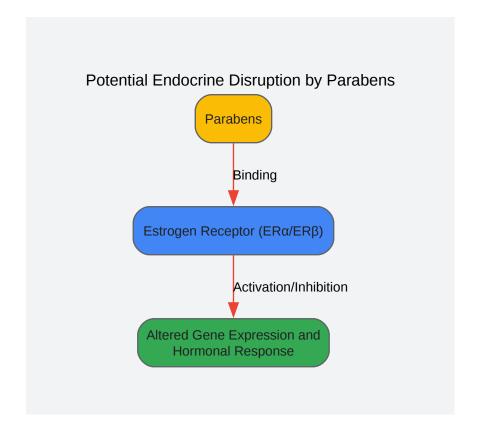
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Caption: Simplified metabolic pathway of Ethylparaben.

Potential Endocrine Disruption

Parabens are considered endocrine-disrupting chemicals (EDCs) due to their potential to interact with estrogen receptors.





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Caption: Simplified mechanism of potential endocrine disruption by parabens.

Disposal

Dispose of **Ethylparaben-d5** and any contaminated materials in accordance with all applicable federal, state, and local environmental regulations. As deuterated compounds are not radioactive, they do not require special disposal procedures for radioactivity. However, they should be treated as chemical waste.

Conclusion

Ethylparaben-d5 is a valuable tool in scientific research. By adhering to the safety, handling, and storage guidelines outlined in this technical guide, researchers can ensure a safe laboratory environment and maintain the integrity and purity of this important isotopically labeled compound. Always consult the most recent Safety Data Sheet for Ethylparaben and your institution's specific safety protocols before use.



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References

- 1. foodchemadditives.com [foodchemadditives.com]
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